

(3-Bromobenzyl)dimethylamine: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: (3-Bromobenzyl)dimethylamine

Cat. No.: B1276768

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of **(3-Bromobenzyl)dimethylamine**, a key intermediate in various synthetic processes. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Properties

(3-Bromobenzyl)dimethylamine, with the chemical formula $C_9H_{12}BrN$, is a substituted aromatic amine.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **(3-Bromobenzyl)dimethylamine**

Property	Value	Reference
CAS Number	4885-18-1	[1]
Molecular Formula	C ₉ H ₁₂ BrN	[1]
Molecular Weight	214.10 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	227°C at 760 mmHg	[3]
Density	1.32 g/cm ³	[3]
Flash Point	91.1°C	[3]

Solubility Profile

Currently, specific quantitative solubility data for **(3-Bromobenzyl)dimethylamine** in a wide range of solvents is not readily available in published literature. However, qualitative assessments indicate its solubility characteristics in common laboratory solvents.

Table 2: Qualitative Solubility of **(3-Bromobenzyl)dimethylamine**

Solvent	Solubility	Reference
Water	Insoluble/Slightly Soluble	[4][5]
Dichloromethane	Soluble	[4]
Chloroform	Soluble	[4]
Alcohols	Soluble	[5]
Ethers	Soluble	[5]
Ketones	Soluble	[5]

The tertiary amine nature of **(3-Bromobenzyl)dimethylamine** suggests that its solubility in acidic aqueous solutions would be significantly higher due to the formation of the corresponding ammonium salt.

Stability Considerations

Proper handling and storage are crucial to maintain the integrity of **(3-Bromobenzyl)dimethylamine**. The compound is sensitive to certain environmental factors.

General Stability:

- **(3-Bromobenzyl)dimethylamine** should be stored in a cool, dry, and well-ventilated area.[\[4\]](#)
- It should be kept away from heat sources and open flames.[\[4\]](#)
- Exposure to moisture may cause decomposition.[\[4\]](#)

Chemical Incompatibilities:

- Strong oxidizing agents: May lead to vigorous reactions and degradation.
- Strong acids and bases: Can react with the amine functionality.[\[4\]](#)

Experimental Protocols

Detailed experimental protocols for determining the precise solubility and stability of **(3-Bromobenzyl)dimethylamine** are not available. However, based on standard methods for similar amine compounds, the following generalized protocols can be adapted.

Determination of Aqueous Solubility (Shake-Flask Method)

This method is a standard approach for determining the thermodynamic solubility of a compound in an aqueous medium.



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Caption: Workflow for Aqueous Solubility Determination.

Stability Assessment by High-Performance Liquid Chromatography (HPLC)

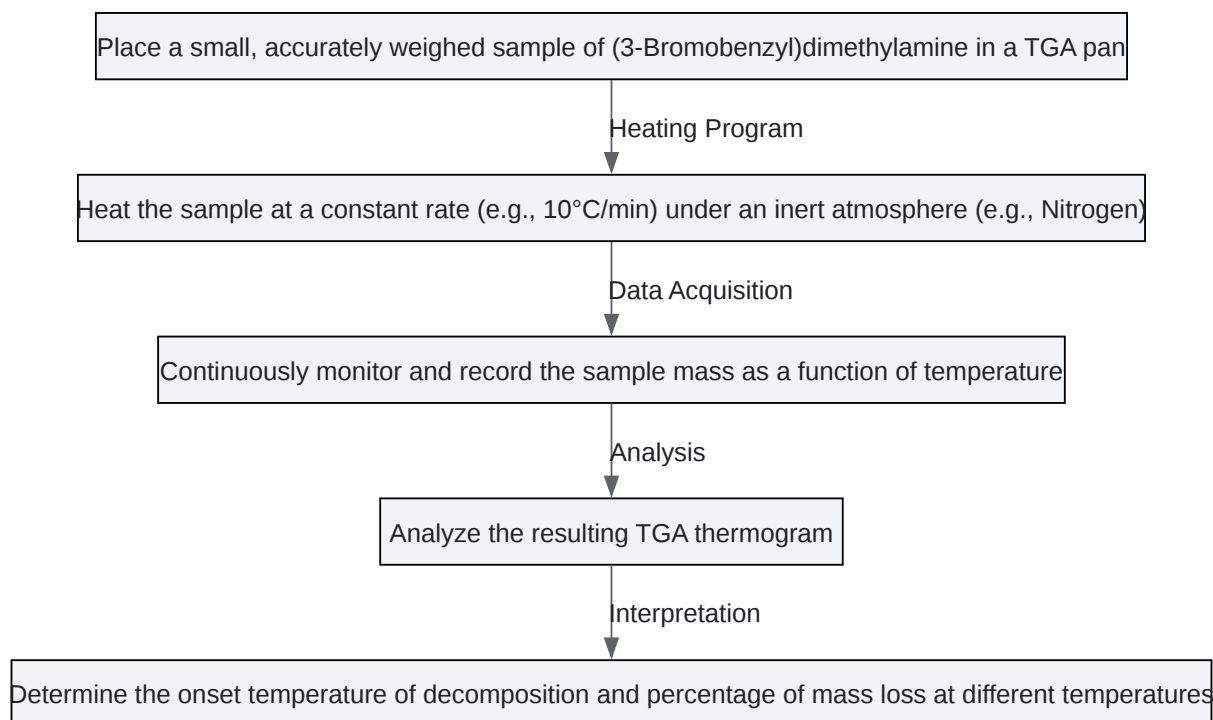
Forced degradation studies are essential to understand the stability of a compound under various stress conditions. HPLC is a powerful tool for separating and quantifying the parent compound and its degradation products.

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Caption: Workflow for HPLC-Based Stability Assessment.

Thermal Stability Analysis by Thermogravimetric Analysis (TGA)

TGA is a technique used to measure the change in mass of a sample as a function of temperature in a controlled atmosphere. This provides information on the thermal stability and decomposition profile of the compound.



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Caption: Workflow for Thermogravimetric Analysis (TGA).

Conclusion

While specific quantitative data for the solubility and stability of **(3-Bromobenzyl)dimethylamine** are limited in the public domain, this guide provides a foundational understanding based on available qualitative information and established analytical principles. For projects requiring precise data, it is imperative that dedicated experimental studies, following the outlined protocols, are conducted. The information presented herein should aid researchers and drug development professionals in the effective handling, storage, and application of this important chemical intermediate.

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- To cite this document: BenchChem. [(3-Bromobenzyl)dimethylamine: A Technical Guide to Solubility and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1276768#solubility-and-stability-of-3-bromobenzyl-dimethylamine-in-common-solvents]

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